

Application Notes and Protocols for Allura Red AC in Animal Feed Studies

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Compound of Interest

Compound Name: Red 2

Cat. No.: B1170439

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Introduction: Allura Red AC (FD&C Red No. 40) is a widely used synthetic azo dye in food, beverages, and pharmaceuticals.^[1] Its use as a colorant in animal feed, particularly in a research context, allows for the investigation of its physiological and behavioral effects. These application notes provide a summary of key findings from animal studies and detailed protocols for researchers investigating the impact of Allura Red AC.

Quantitative Data Summary

The following tables summarize quantitative data from various toxicological and physiological studies of Allura Red AC in different animal models.

Table 1: General and Developmental Toxicity Studies in Rodents

Animal Model	Dosage	Duration of Exposure	Key Findings	Reference
Sprague-Dawley Rats	0.0%, 2.5%, 5.0%, or 10.0% of the diet	2 weeks prior to breeding, throughout gestation and lactation, and continuously for offspring	Reduced reproductive success, parental and offspring weight, brain weight, and survival. Decreased running wheel activity.	[2]
Rats	Not specified	Chronic	No consistent significant toxic effects from lifetime exposure.	[3]
Mice	Not specified	Lifetime	Development of lymphomas.	[3]
Rabbits	Not specified	Teratogenicity study	No Observed Adverse Effect Level (NOAEL) of 700 mg/kg body weight per day. No treatment-related effects on various reproductive and fetal parameters.	[4]

Table 2: Safety and Maximum Safe Levels in Various Animal Species

Animal Species	Maximum Safe Level (mg/kg complete feed)	Reference
Guinea pig, chinchilla, degu, hamster, gerbil, chipmunk	500	[4]
Ferrets	99	[4]
Rabbits	123	[4]
Canaries, budgerigars, mynah, toucans	45	[4]
Lovebirds	51	[4]
Cockatiels	79	[4]
Cockatoos	115	[4]
Amazons	145	[4]
Parrots	147	[4]
Yellow breast macaw	150	[4]
Blue-throated macaw	173	[4]
Hyacinth macaw	214	[4]
Dogs	370	[5]
Cats	308	[5]

Table 3: Studies on Gut Health and Inflammation in Mice

Animal Model	Dosage	Duration of Exposure	Key Findings	Reference
Mice	Dose found in commonly consumed dietary products	12 weeks (chronic exposure)	Exacerbated experimental colitis, elevated colonic serotonin (5-HT) levels, and impaired epithelial barrier function.[6][7]	[6][7]
Germ-free Mice	Cecal transfer from Allura Red AC-exposed mice	Not applicable	Worsened colitis severity in recipient mice.	[6]
Mice	Intermittent exposure	12 weeks	Did not influence susceptibility to colitis.	[6]
Mice	Early life exposure	Not specified	Heightened susceptibility to colitis later in life.	[6]

Experimental Protocols

Protocol 1: General Toxicity and Carcinogenicity Study

This protocol outlines a general approach for assessing the long-term toxicity and carcinogenic potential of Allura Red AC in a rodent model.

1. Animal Model and Husbandry:

- Select a suitable rodent strain (e.g., Sprague-Dawley rats or C57BL/6 mice).
- House animals in a controlled environment with a 12-hour light/dark cycle, and ad libitum access to food and water.
- Acclimatize animals for at least one week before the start of the study.

2. Diet Preparation:

- Prepare diets containing various concentrations of Allura Red AC (e.g., 0%, 1%, 2.5%, and 5% by weight).
- Ensure homogenous mixing of the colorant within the feed.
- Store diets in cool, dark, and dry conditions to prevent degradation.

3. Experimental Design:

- Randomly assign animals to different dietary groups (a minimum of 50 animals per sex per group is recommended for carcinogenicity studies).
- Monitor and record food consumption and body weights weekly.
- Conduct daily clinical observations for any signs of toxicity.

4. Data Collection and Analysis:

- Perform hematology and clinical chemistry analysis at interim and terminal time points.
- At the end of the study (e.g., 24 months), conduct a full necropsy.
- Collect and weigh major organs.
- Preserve tissues in 10% neutral buffered formalin for histopathological examination.
- Statistically analyze the data for significant differences between control and treated groups.

Protocol 2: Evaluation of Allura Red AC on Colitis Susceptibility

This protocol is based on studies investigating the effect of Allura Red AC on inflammatory bowel disease models.^{[6][7]}

1. Animal Model and Induction of Colitis:

- Use a mouse strain susceptible to chemically induced colitis (e.g., C57BL/6).
- Administer Allura Red AC in drinking water for a predefined period (e.g., 12 weeks) before colitis induction.
- Induce colitis using an agent such as dextran sulfate sodium (DSS) in the drinking water.

2. Experimental Groups:

- Control group: Regular drinking water, no DSS.

- Allura Red AC group: Drinking water with Allura Red AC, no DSS.
- DSS group: Regular drinking water, with DSS.
- Allura Red AC + DSS group: Drinking water with Allura Red AC, with DSS.

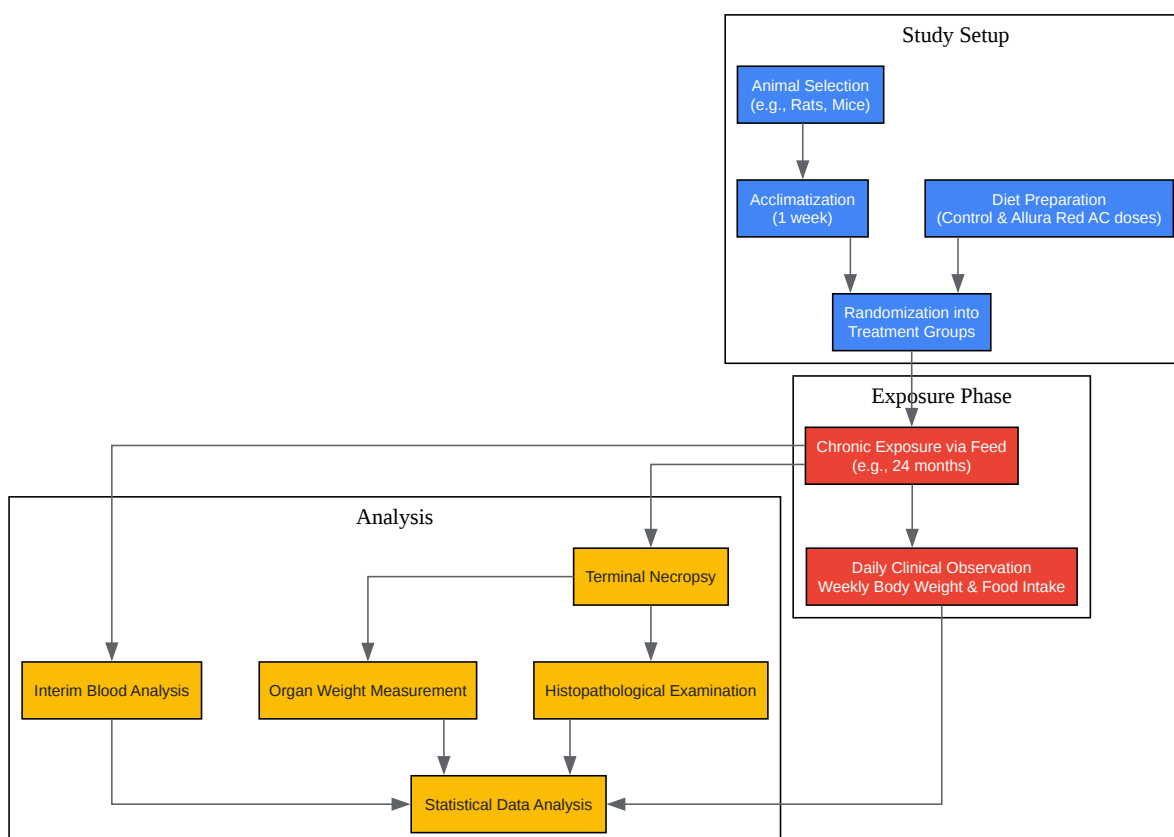
3. Assessment of Colitis Severity:

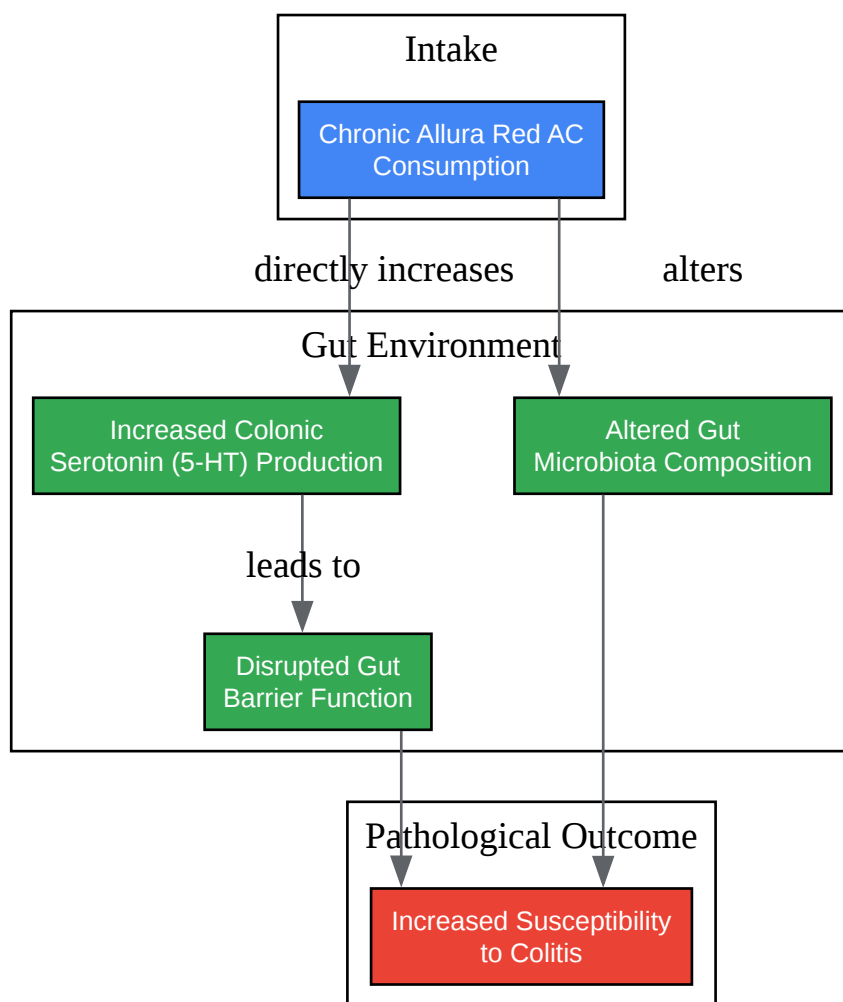
- Monitor body weight, stool consistency, and presence of blood in feces daily.
- Calculate the Disease Activity Index (DAI).
- At the end of the experiment, collect colon tissue for histological analysis and measurement of myeloperoxidase (MPO) activity as a marker of inflammation.

4. Mechanistic Studies:

- Measure serotonin (5-HT) levels in colonic tissue using ELISA or HPLC.
- Analyze gut microbiota composition through 16S rRNA sequencing of fecal samples.
- Assess gut barrier function by measuring permeability to fluorescently labeled dextran in vivo.

Visualizations





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